

# 3-Hydroxy Carvedilol-d5 accuracy precision assessment

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** 3-Hydroxy Carvedilol-d5

Cat. No.: S12908132

Get Quote

## Carvedilol Assay Validation: A Reference Model

While the study focuses on the parent drug, **carvedilol**, and not the metabolite **3-Hydroxy Carvedilol-d5**, it provides a comprehensive validation framework according to FDA guidelines. The methodology and performance data below illustrate the type of assessment you would conduct for your compound of interest [1].

**Table: Analytical Method Validation Data for Carvedilol in Dried Blood Spots (DBS) [1]**

Validation Parameter	Result for Carvedilol
Analytical Technique	Liquid Chromatography with tandem mass spectrometry (LC-MS/MS)
Biological Matrix	Dried Blood Spots (DBS)
Linear Range	1.00–200 ng/mL
Accuracy & Precision	Proven acceptable according to FDA guidelines
Extraction Recovery	Complete and reproducible at all tested concentrations
Sensitivity (LLOQ)	1.00 ng/mL (Lower Limit of Quantification)

Validation Parameter	Result for Carvedilol
Stability	Proven in matrix and throughout sample processing

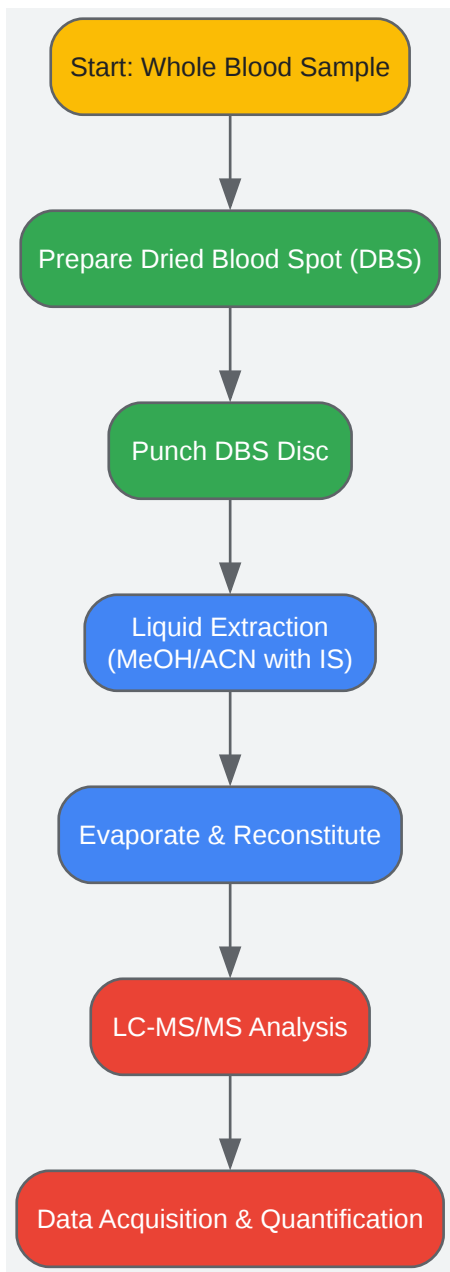
## Detailed Experimental Protocol

The validation data in the table above was generated using the following detailed methodology, which you could adapt for assessing **3-Hydroxy Carvedilol-d5** [1]:

- **Sample Collection & Storage:** Whole blood was used to create DBS on Whatman 903 Protein Saver Cards. Cards were dried for 2 hours at room temperature and stored at -80°C with desiccant.
- **Sample Preparation (Extraction):**
  - A 12 mm disc was punched from the DBS sample.
  - 200 µL of water was added and the sample was vortexed for 30 seconds.
  - 1 mL of a precipitation solution (methanol:acetonitrile, 1:1 v/v) containing the internal standards was added.
  - The sample was vortexed again and centrifuged for 5 minutes at 20,238 g.
  - The supernatant was transferred and evaporated to dryness under a gentle nitrogen stream at 40°C.
  - The dried extract was reconstituted in 200 µL of a solution of methanol, water, and formic acid (40:60:0.2, v/v/v).
- **Instrumentation & Analysis:**
  - **Technique:** LC-MS/MS with electrospray ionization (ESI) in positive mode.
  - **Injection Volume:** 5 µL.
  - **Autosampler Temperature:** 8°C.

## Workflow Visualization

The diagram below outlines the key stages of the analytical workflow described in the experimental protocol.



[Click to download full resolution via product page](#)

## How to Proceed with Your Assessment

Since direct data for **3-Hydroxy Carvedilol-d5** is not available, here are steps you can take to build the comparison guide for your audience of researchers and scientists:

- **Consult Specialty Databases:** Search dedicated mass spectrometry or analytical standards databases (e.g., from vendors like Sigma-Aldrich, Cayman Chemical) for any certificate of analysis

(CoA) that may contain purity data for the specific deuterated compound.

- **Review Broader Methodologies:** Examine other published LC-MS/MS methods for carvedilol and its metabolites. These can provide insight into expected precision and accuracy ranges in various biological matrices. The method above, for instance, shows that a well-validated assay can achieve an LLOQ of 1 ng/mL for carvedilol [1].
- **Perform Original Analysis:** If the data is for a product you are developing, you will need to conduct your own laboratory validation. The parameters and methodology from the cited study provide an excellent benchmark for designing your experiments to assess accuracy, precision, linearity, and recovery for **3-Hydroxy Carvedilol-d5** [1].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Validation of a quantitative multiplex LC-MS/MS assay ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [3-Hydroxy Carvedilol-d5 accuracy precision assessment].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12908132#3-hydroxy-carvedilol-d5-accuracy-precision-assessment>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)